

DL-Isocitric acid trisodium salt CAS number and chemical structure.

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Compound of Interest

Compound Name: *DL-Isocitric acid trisodium salt*

Cat. No.: *B032071*

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An In-depth Technical Guide to **DL-Isocitric Acid Trisodium Salt**

Introduction

DL-Isocitric acid trisodium salt is the trisodium salt of isocitric acid, a key intermediate in the central metabolic pathway known as the citric acid cycle (TCA cycle).[1][2][3] As a structural isomer of citric acid, it plays a pivotal role in cellular energy production and biosynthesis.[4] This technical guide provides an in-depth overview of **DL-Isocitric acid trisodium salt**, including its chemical properties, biochemical significance, and applications in research and drug development.

Chemical Identity and Properties

DL-Isocitric acid trisodium salt is commercially available, typically as a hydrate.[5] It is a white to off-white crystalline powder that is readily soluble in water.[1][3][4]

CAS Number: 1637-73-6[1][2][5][6][7]

Chemical Structure:

- Molecular Formula: $C_6H_5Na_3O_7$ (anhydrous basis)[5][6][7]
- SMILES: OC(C(O[Na])=O)C(C(O[Na])=O)CC(O[Na])=O[1]
- InChI Key: HWMVXEKEEAIYGB-UHFFFAOYNA-K[5][6]

Physicochemical Properties:

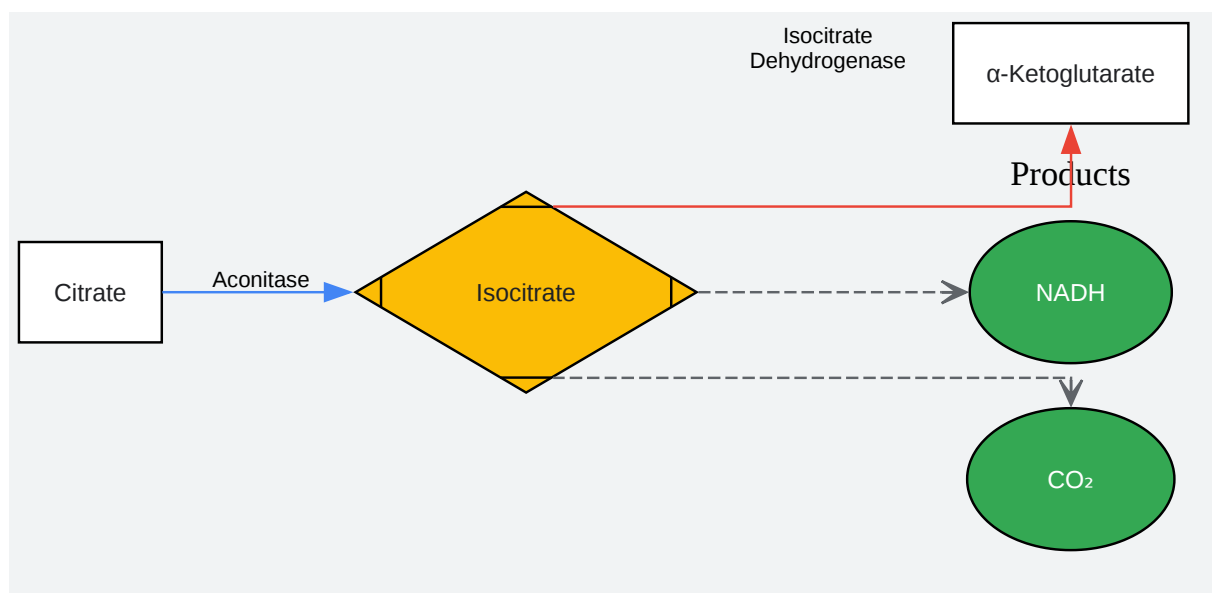
Property	Value	Source
Molecular Weight	258.07 g/mol (anhydrous basis)	[5][7]
Melting Point	>300 °C	[2][4]
Solubility	Soluble in water.[3][8]	[3][8]
Appearance	White to light yellow solid.[1] Crystalline powder.[2][3]	[1][2][3]
Purity	≥93%	

Biochemical Role and Significance

DL-Isocitric acid trisodium salt is a crucial endogenous metabolite.[1] Its primary role is as an intermediate in the Tricarboxylic Acid (TCA) cycle, a series of chemical reactions used by all aerobic organisms to release stored energy.[1][3][4]

Position in the Tricarboxylic Acid (TCA) Cycle

Within the mitochondrial matrix, isocitrate is formed from citrate via the enzyme aconitase. It is then oxidatively decarboxylated to α -ketoglutarate by the enzyme isocitrate dehydrogenase (IDH).[9][10][11] This step is a key regulatory point in the TCA cycle and generates the first molecule of NADH from NAD⁺.



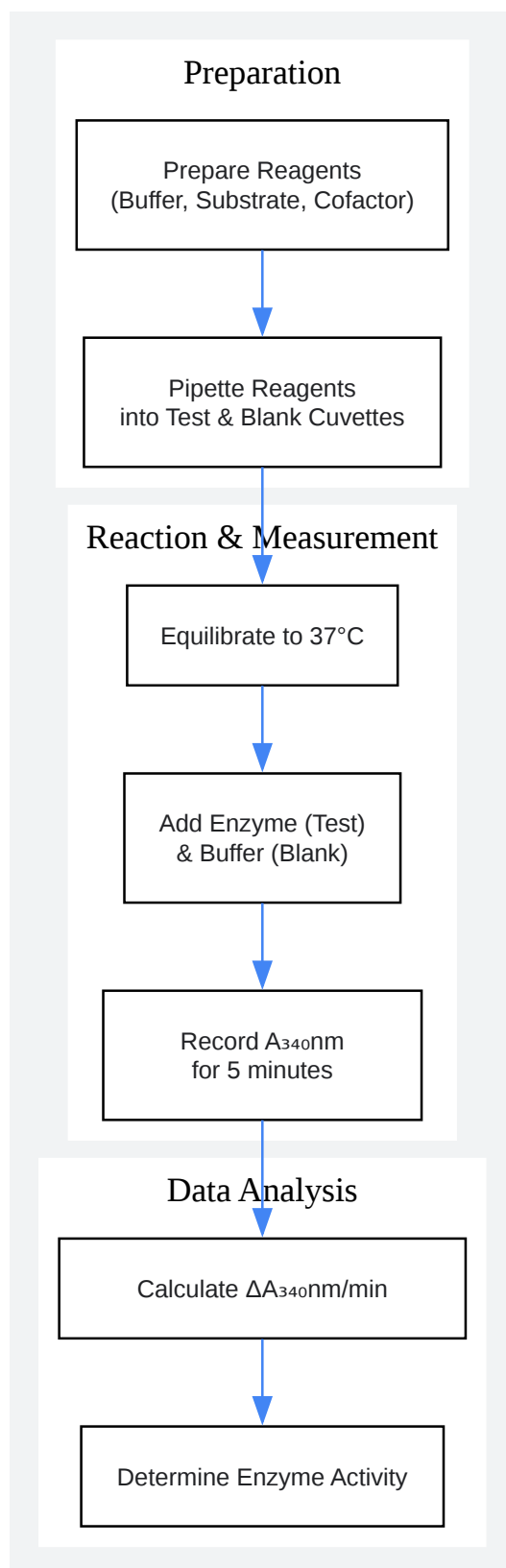
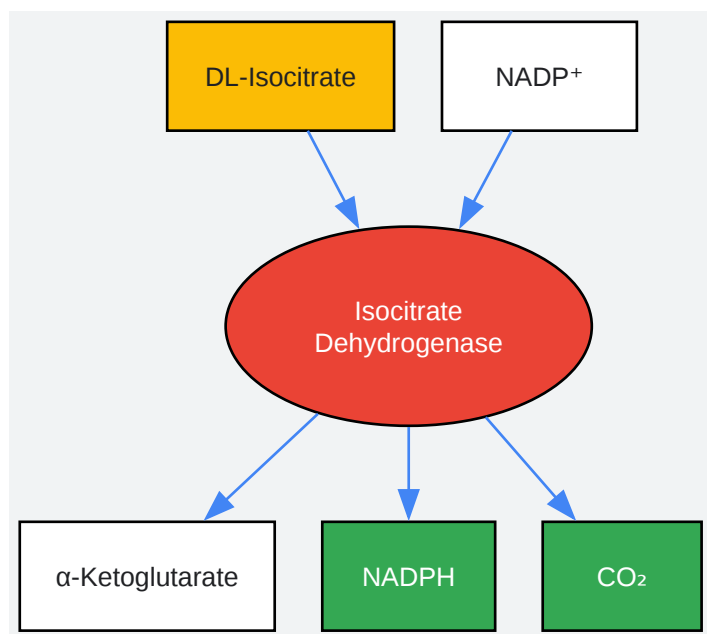
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Fig. 1: Role of Isocitrate in the TCA Cycle.

Substrate for Isocitrate Dehydrogenase (IDH)

DL-Isocitric acid serves as the substrate for isocitrate dehydrogenase (IDH), an enzyme critical for cellular metabolism.^[9] There are three main isoforms of IDH in mammals: IDH1, IDH2, and IDH3.^[9] IDH3 is NAD⁺-dependent and functions in the TCA cycle, while IDH1 (cytosolic) and IDH2 (mitochondrial) are NADP⁺-dependent and play roles in NADPH production, which is vital for antioxidant defense.^{[9][10]}

The enzymatic reaction catalyzed by IDH is a two-step process involving the oxidation of isocitrate to oxalosuccinate, followed by a decarboxylation to yield α-ketoglutarate.^[10]



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